

DAA-1106: A Technical Guide to its Discovery, Synthesis, and Mechanism of Action

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Compound of Interest

Compound Name: DAA-1106

Cat. No.: B1669734

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An In-depth Whitepaper for Researchers and Drug Development Professionals

Introduction: **DAA-1106**, chemically known as N-(2,5-dimethoxybenzyl)-N-(5-fluoro-2-phenoxyphenyl)acetamide, is a potent and selective agonist for the 18 kDa translocator protein (TSPO), formerly known as the peripheral benzodiazepine receptor (PBR).[1] Its high affinity and specificity have established it as a critical tool in neuroscience research, particularly as a radiolabeled ligand for Positron Emission Tomography (PET) imaging of neuroinflammation.[2] In pathological conditions of the central nervous system, such as Alzheimer's disease, traumatic brain injury, and encephalitis, the expression of TSPO is significantly upregulated in activated microglia and astrocytes.[3][4][5] Consequently, radiolabeled **DAA-1106** allows for the in vivo visualization and quantification of these glial cell responses, offering a valuable biomarker for disease progression and therapeutic response. This technical guide provides a comprehensive overview of the discovery, synthesis, and proposed signaling pathways of **DAA-1106**.

Quantitative Data: Binding Affinity and Pharmacokinetics

The affinity of **DAA-1106** for TSPO has been characterized across various species and experimental conditions. The following tables summarize key quantitative data from the literature.

Table 1: In Vitro Binding Affinity of **DAA-1106** for TSPO/PBR

Species/Tissue	Radioligand	Parameter	Value	Reference
Rat Brain Mitochondria	[3H]DAA1106	Kd	0.12 ± 0.03 nM	[6]
Rat Brain Mitochondria	[3H]DAA1106	Bmax	161.03 ± 5.80 fmol/mg protein	[6]
Rat Brain	[11C]DAA1106	Ki	0.043 nM	[7][8]
Monkey Brain	[11C]DAA1106	Ki	0.188 nM	[7][8]
Rat Whole Brain	[3H]PK 11195	IC50	0.28 nM	[9]
Rat Whole Brain	[3H]Ro 5-4864	IC50	0.21 nM	[9]
Human Brain (High-Affinity Binders)	Unlabeled DAA1106	Ki	2.8 ± 0.3 nM	[10]
Human Brain (Low-Affinity Binders)	Unlabeled DAA1106	Ki	13.1 ± 1.3 nM	[10]
Human Brain (Mixed-Affinity Binders)	Unlabeled DAA1106	Ki	4.8 ± 0.4 nM	[10]

Table 2: Radiosynthesis and Pharmacokinetic Parameters of Radiolabeled **DAA-1106**

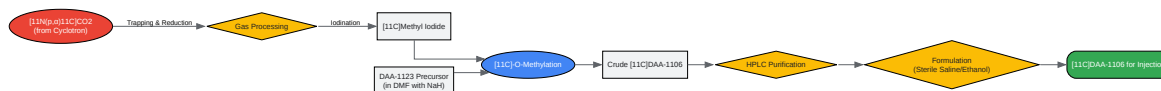
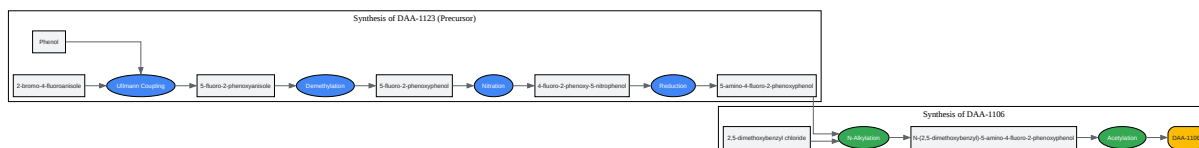
Radiotracer	Precursor	Radiochemical Yield	Specific Activity	Key Observation	Reference
[11C]DAA1106	DAA-1123	72 ± 16%	90-156 GBq/ μmol	High specific binding to PBR in mouse brain.	[7]
[11C]DAA1106	DAA-1123	Up to 25%	Up to 200 GBq/μmol	Robust synthesis for in vivo imaging in rabbits.	[11]
[18F]DAA1106	Spirocyclic Iodonium Ylide	6%	60-100 GBq/ μmol	Automated synthesis for preclinical and clinical use.	[8]

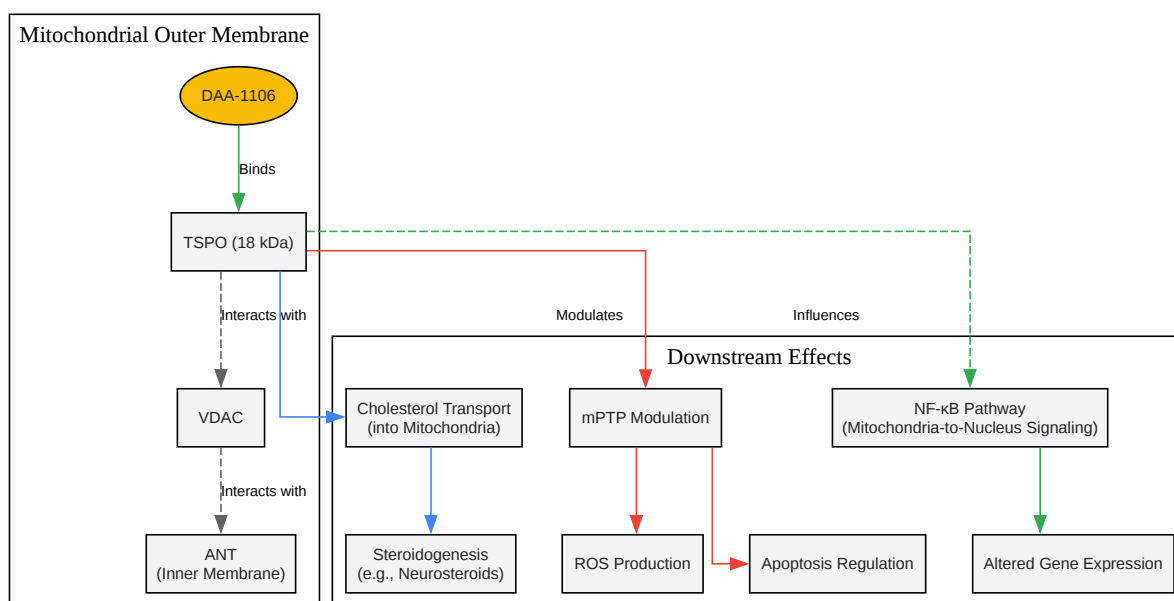
Synthesis Pathway

The synthesis of **DAA-1106** involves the preparation of a key precursor, followed by a final coupling or modification step. The radiosynthesis, particularly for the widely used [11C]DAA1106, is well-documented.

Proposed Chemical Synthesis of DAA-1106

A plausible synthetic route for **DAA-1106**, based on available information, is outlined below. The synthesis of the precursor, DAA-1123 (N-(5-fluoro-2-phenoxyphenyl)-N-(2-hydroxy-5-methoxybenzyl)-acetamide), is described as a four-step process.[\[11\]](#)





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References

- 1. DAA-1106 - Wikipedia [en.wikipedia.org]
- 2. Novel peripheral benzodiazepine receptor ligand [¹¹C]DAA1106 for PET: an imaging tool for glial cells in the brain - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Eubacterial signal transduction by ligands of the mammalian peripheral benzodiazepine receptor complex - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Strategy for improved [(11)C]DAA1106 radiosynthesis and in vivo peripheral benzodiazepine receptor imaging using microPET, evaluation of [(11)C]DAA1106 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Synthesis and evaluation of N-(5-fluoro-2-phenoxyphenyl)-N-(2-[(18)F]fluoromethoxy-d(2)-5-methoxybenzyl)acetamide: a deuterium-substituted radioligand for peripheral benzodiazepine receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Translocator protein (TSPO): the new story of the old protein in neuroinflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Peripheral Benzodiazepine Receptor/Translocator Protein Global Knock-out Mice Are Viable with No Effects on Steroid Hormone Biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. [18F]DAA1106: Automated radiosynthesis using spirocyclic iodonium ylide and preclinical evaluation for positron emission tomography imaging of translocator protein (18 kDa) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. Mitochondrial TSPO Deficiency Triggers Retrograde Signaling in MA-10 Mouse Tumor Leydig Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 11. aacrjournals.org [aacrjournals.org]
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